

The Density of 1-Iododecane: A Technical Guide for Researchers

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Compound of Interest

Compound Name: 1-Iododecane

Cat. No.: B1670042

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Authored for professionals in research, science, and drug development, this in-depth technical guide provides a comprehensive overview of the density of **1-iododecane**, a key long-chain alkyl iodide. This document presents quantitative data, detailed experimental methodologies, and logical workflows to facilitate its use in laboratory and development settings.

Core Physical Properties of 1-Iododecane

1-Iododecane (CAS No. 2050-77-3) is a colorless to light yellow liquid with the chemical formula $C_{10}H_{21}I$. It is immiscible with water and is commonly stabilized with copper.^[1] Its density is a fundamental physical property crucial for various applications, including reaction stoichiometry, fluid dynamics modeling, and quality control.

Quantitative Density Data

The density of **1-iododecane** has been experimentally determined and is presented below. The most comprehensive data, showing the temperature-dependent density, comes from a 2019 study by Ryshkova et al. published in *Industrial & Engineering Chemistry Research*.^{[2][3]} Additional single-point density measurements are also available from various chemical suppliers.

A summary of the available density data is presented in Table 1.

Temperature (°C)	Temperature (K)	Density (g/cm ³)	Reference
-20.00	253.15	1.323	Ryshkova et al., 2019
0.00	273.15	1.285	Ryshkova et al., 2019
20.00	293.15	1.267	Ryshkova et al., 2019
25.00	298.15	1.257	Sigma-Aldrich[4], ChemicalBook[1][5]
25.00	298.15	1.251-1.257	Loba Chemie[6]
40.00	313.15	1.230	Ryshkova et al., 2019
60.00	333.15	1.192	Ryshkova et al., 2019
80.00	353.15	1.154	Ryshkova et al., 2019
100.00	373.15	1.116	Ryshkova et al., 2019
120.00	393.15	1.078	Ryshkova et al., 2019
140.00	413.15	1.040	Ryshkova et al., 2019
150.09	423.24	1.021	Ryshkova et al., 2019

Note: The data from Ryshkova et al. was extracted from the supporting information of their 2019 publication and provides a comprehensive view of the density of **1-iododecane** across a broad temperature range.

Experimental Protocol: Density Determination by Pycnometry

The determination of liquid density is a fundamental experimental procedure. The pycnometer method is a highly precise technique for this purpose.

Principle

A pycnometer is a glass flask with a specific, accurately known volume. By weighing the pycnometer empty, filled with a reference liquid of known density (e.g., deionized water), and

then filled with the sample liquid (**1-iododecane**), the density of the sample can be determined with high accuracy.

Apparatus

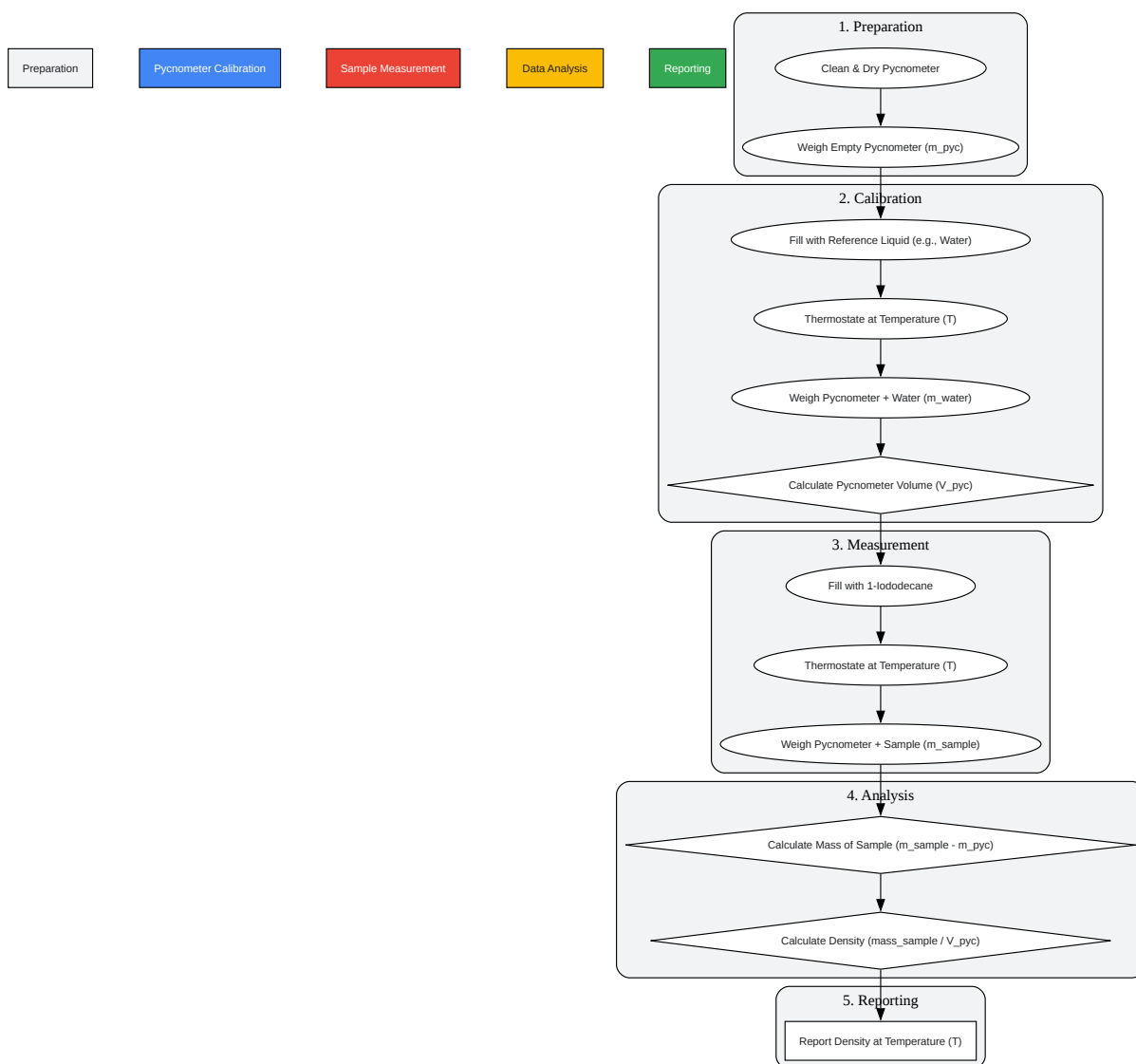
- Gay-Lussac or Weld pycnometer (typically 10 or 25 mL)
- Analytical balance (readability to ± 0.0001 g)
- Constant temperature water bath
- Thermometer
- Syringes and needles
- Cleaning solvents (e.g., acetone, ethanol)

Procedure

- **Cleaning and Drying:** The pycnometer is thoroughly cleaned with appropriate solvents and dried completely.
- **Mass of Empty Pycnometer:** The mass of the clean, dry pycnometer with its stopper is accurately measured on the analytical balance.
- **Calibration with Reference Liquid:** The pycnometer is filled with deionized water, ensuring no air bubbles are present. It is then placed in a constant temperature water bath until thermal equilibrium is reached. The volume is adjusted precisely to the mark, the exterior is dried, and the filled pycnometer is weighed. The volume of the pycnometer is calculated using the known density of water at that temperature.
- **Measurement of Sample Liquid:** The calibrated pycnometer is emptied, dried, and then filled with **1-iododecane**. The process of thermal equilibration in the water bath and volume adjustment is repeated. The mass of the pycnometer filled with **1-iododecane** is then measured.
- **Calculation:** The density of **1-iododecane** is calculated by dividing the mass of the **1-iododecane** by the calibrated volume of the pycnometer.

Logical Workflow for Density Determination

The following diagram illustrates the logical workflow for the experimental determination and reporting of the density of a liquid compound such as **1-iododecane**.



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Workflow for Density Determination

This comprehensive guide provides researchers and drug development professionals with the necessary data and protocols for the accurate use and handling of **1-iododecane**, with a focus on its density. The provided information is essential for ensuring the precision and reproducibility of experimental and developmental work.

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- To cite this document: BenchChem. [The Density of 1-Iododecane: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1670042#1-iododecane-density]

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